

Comparison 1: Arachidonic Acid (AA) vs. Eicosapentaenoic Acid (EPA)

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Compound of Interest		
Compound Name:	cis-13-Octadecenoic acid	
Cat. No.:	B077471	Get Quote

Arachidonic acid (C20:4n-6) and eicosapentaenoic acid (C20:5n-3) are 20-carbon polyunsaturated fatty acids that serve as crucial precursors to signaling molecules. Their primary distinction lies in the position of their first double bond (n-6 vs. n-3), which directs them into competing enzymatic pathways that produce mediators with opposing inflammatory properties.

Key Cellular Effects: Inflammation and Signaling

AA is the primary substrate for the synthesis of eicosanoids, a class of potent pro-inflammatory mediators.[1] When cells are activated by stimuli, AA is released from the cell membrane and metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes into prostaglandins and leukotrienes, which promote inflammation, pain, and platelet aggregation.[2][3] In contrast, EPA competes with AA for the same enzymes. When EPA is metabolized, it produces a different class of signaling molecules, including E-series resolvins, which are actively anti-inflammatory and pro-resolving.[4][5][6] These mediators help to dampen the inflammatory response and promote tissue healing.[4][7]

The differential effects extend to key inflammatory signaling pathways. In Caco-2 intestinal cells, AA was shown to activate the pro-inflammatory transcription factor NF-kB and increase the expression of Intercellular Adhesion Molecule 1 (ICAM-1), while EPA had the opposite effect.[8]

Signaling Pathway: AA vs. EPA Metabolism

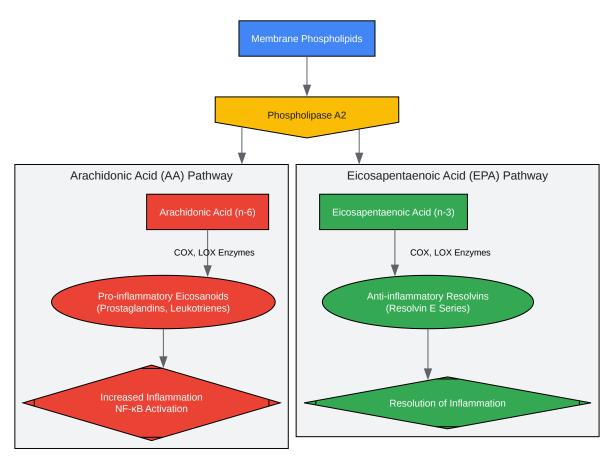




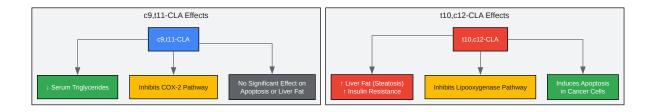


The following diagram illustrates the divergent metabolic pathways of Arachidonic Acid and Eicosapentaenoic Acid.

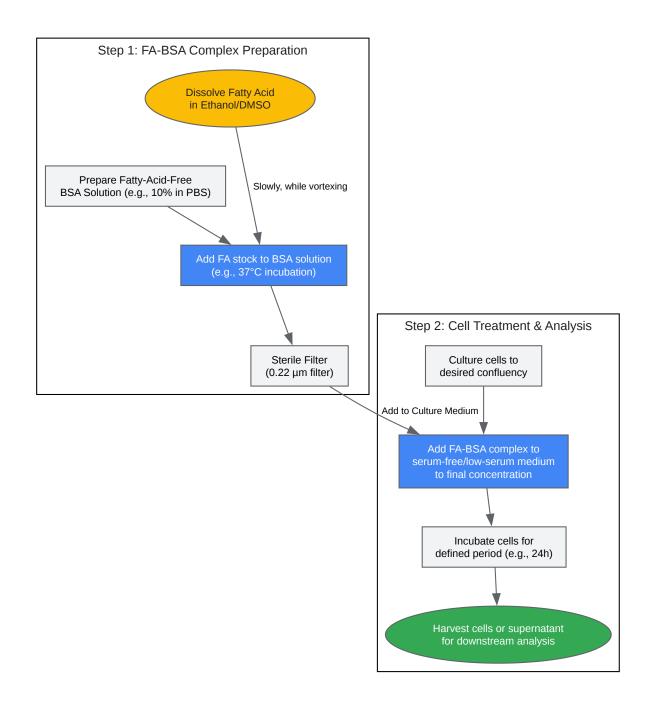




Metabolism of AA vs. EPA







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